

Optimizing dosage of 2R,4S-Sacubitril for cell culture experiments

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Compound of Interest

Compound Name: 2R,4S-Sacubitril

Cat. No.: B3029714

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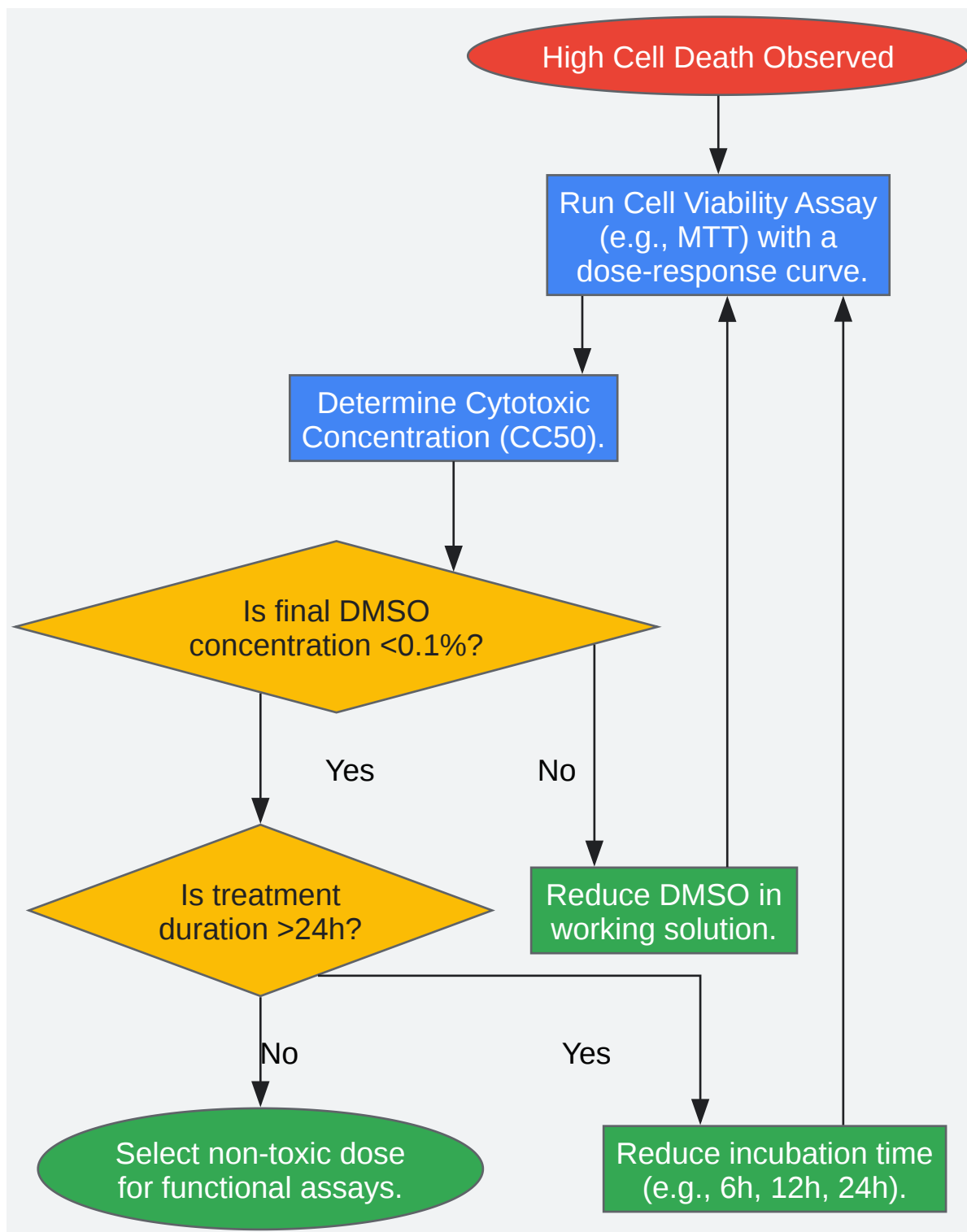
Technical Support Center: 2R,4S-Sacubitril

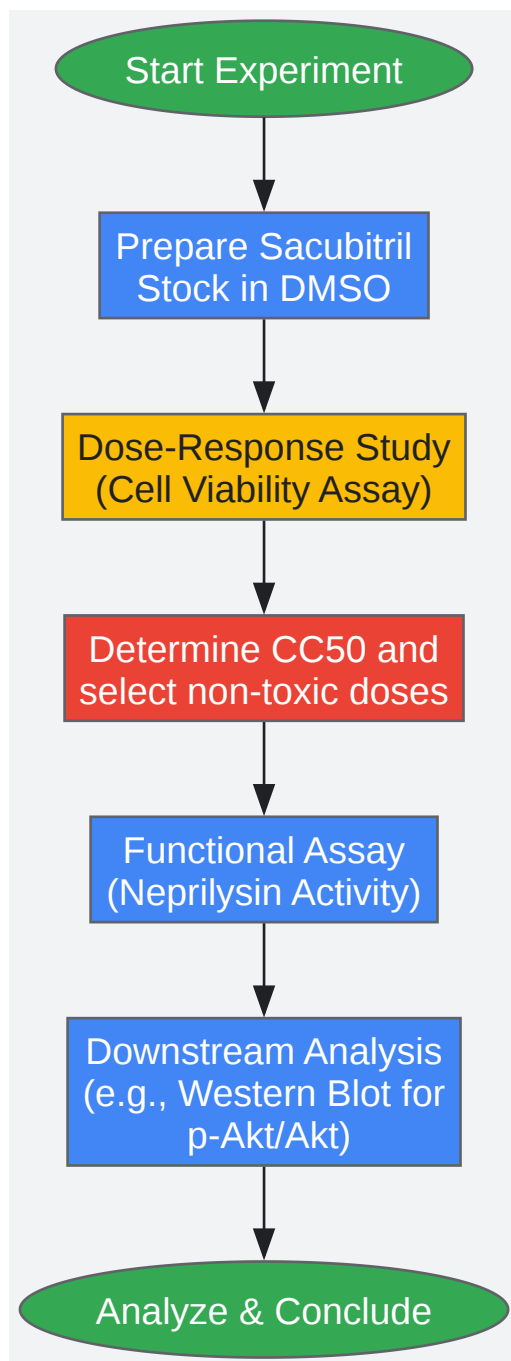
This guide provides researchers, scientists, and drug development professionals with essential information for optimizing the dosage of **2R,4S-Sacubitril** in cell culture experiments. It includes frequently asked questions, troubleshooting advice, experimental protocols, and data summaries to facilitate successful research.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What is **2R,4S-Sacubitril** and what is its mechanism of action?

A1: **2R,4S-Sacubitril** is a neprilysin inhibitor.[1][2] It is a prodrug that is metabolically converted by cellular esterases into its active form, sacubitrilat (LBQ657).[3] Sacubitrilat then inhibits neprilysin, a neutral endopeptidase responsible for degrading several vasoactive peptides, including natriuretic peptides (e.g., ANP, BNP).[3][4][5] By inhibiting neprilysin, sacubitrilat increases the levels of these peptides, which can lead to effects like vasodilation and decreased sodium retention.[5] This mechanism is a key target in cardiovascular research.[6]





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